

An In-depth Technical Guide to the Physical Properties of 6-Dodecyne

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Compound of Interest

Compound Name: 6-Dodecyne

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **6-dodecyne** (CAS RN: 6975-99-1), an internal alkyne. The information is curated for professionals in research and development who require precise data for experimental design, process development, and chemical synthesis. This document summarizes key physical constants, outlines standard experimental methodologies for their determination, and presents logical workflows for property analysis.

Core Physical and Chemical Identifiers

6-Dodecyne, also known as di-n-amyldiacetylene, is an unsaturated hydrocarbon with a carbon-carbon triple bond located at the 6-position of its twelve-carbon chain.^[1] Its molecular formula is $C_{12}H_{22}$.^{[1][2][3]} At room temperature, it exists as a clear, colorless to pale yellow liquid.^{[2][4]} Like other internal alkynes, it is a nonpolar compound, rendering it insoluble in water but soluble in common organic solvents such as ether, benzene, and carbon tetrachloride.^{[2][6][7]}

Quantitative Physical Properties

The physical characteristics of **6-dodecyne** have been determined through various experimental and computational methods. The following table summarizes the key quantitative data available for this compound.

Property	Value	Notes and Conditions	Source(s)
Molecular Weight	166.31 g/mol	-	[1][2][8]
Density	0.787 g/mL	-	[1]
0.79 g/mL	-	[8][9]	
Boiling Point	99 - 100 °C	at 4 mmHg (reduced pressure)	[8][9]
Melting Point	-13.99 °C	Estimated value	[9]
Refractive Index (n _D)	1.443	Temperature not specified	[1]
1.4375 - 1.4420	at 20 °C	[4]	
1.439	Temperature not specified	[8][10]	
Vapor Pressure	0.2 ± 0.2 mmHg	at 25 °C (Predicted)	[9]
Dielectric Constant	2.17	-	[1]

Experimental Protocols for Property Determination

While specific experimental reports detailing the determination of each physical property for **6-dodecyne** are not readily available, standard organic chemistry laboratory procedures are employed for such measurements. Below are generalized protocols for determining the key properties listed above.

3.1. Determination of Boiling Point (Reduced Pressure)

The boiling point of **6-dodecyne** is reported at reduced pressure (4 mmHg), which is a common technique for high-boiling-point liquids to prevent decomposition.

- **Apparatus:** A vacuum distillation setup is used, including a round-bottom flask, a distillation head with a thermometer, a condenser, a receiving flask, and a vacuum pump connected via a manometer.

- Procedure:
 - A sample of **6-dodecyne** is placed in the round-bottom flask with boiling chips.
 - The apparatus is assembled and sealed.
 - The system is evacuated to the desired pressure (e.g., 4 mmHg), which is monitored with the manometer.
 - The flask is gently heated using an oil bath.
 - The temperature is recorded when the liquid boils and a steady stream of condensate is observed flowing into the receiving flask. This temperature is the boiling point at that specific pressure.

3.2. Determination of Density

The density of a liquid is its mass per unit volume.

- Apparatus: A pycnometer (a flask with a specific, accurately known volume) and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - It is then filled with the sample liquid (**6-dodecyne**), ensuring no air bubbles are present, and weighed again. The temperature of the liquid is recorded.
 - The mass of the liquid is determined by subtraction.
 - Density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

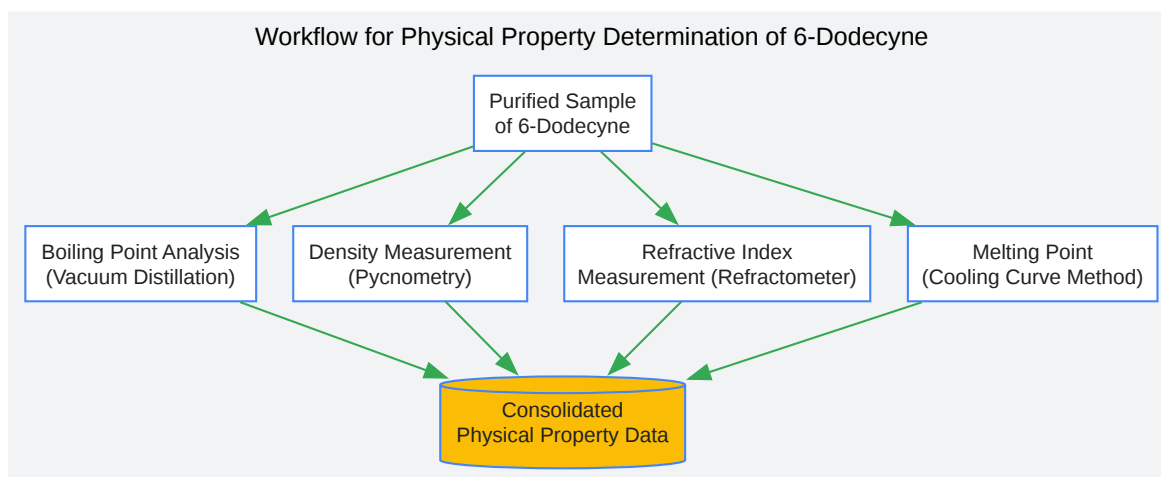
3.3. Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a characteristic property.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
 - The prism of the refractometer is cleaned and calibrated using a standard of known refractive index (e.g., distilled water).
 - A few drops of the **6-dodecyne** sample are placed on the prism.
 - The prism is closed, and the instrument's light source is activated.
 - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read from the instrument's scale. The temperature is also recorded as the refractive index is temperature-dependent.

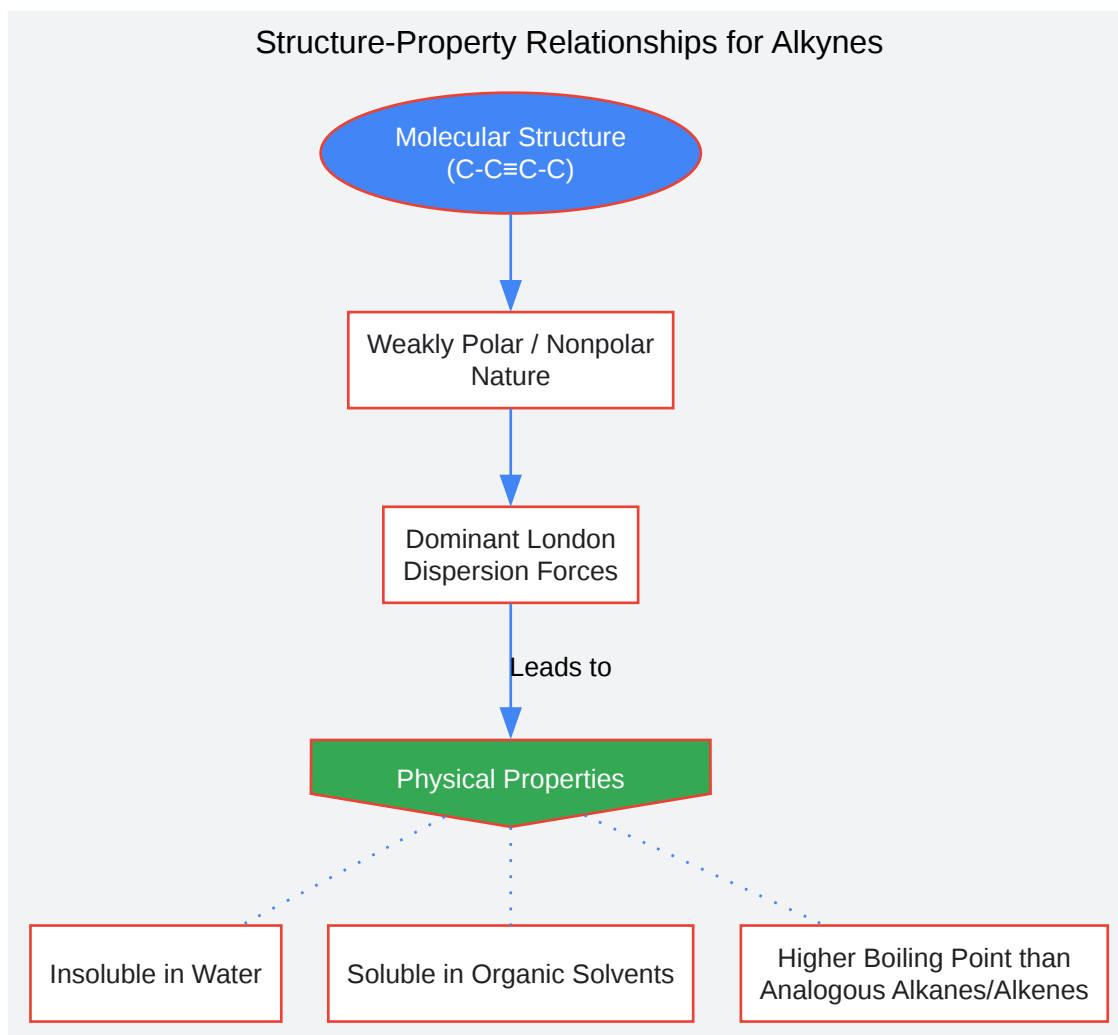
Visualization of Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate the logical workflow for physical property determination and the relationship between the molecular structure of an alkyne and its physical properties.



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Caption: Experimental workflow for determining key physical properties of **6-dodecyne**.



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Caption: Relationship between alkyne molecular structure and resulting physical properties.

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